

Analytical Methods for the Quantification of Ethyl 5-chloro-2-ethoxybenzoate

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Compound of Interest

Compound Name: Ethyl 5-chloro-2-ethoxybenzoate

CAS No.: 73119-79-6

Cat. No.: B6337052

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Executive Summary & Compound Profile

Ethyl 5-chloro-2-ethoxybenzoate (CAS: 73119-79-6) is a critical pharmaceutical intermediate, primarily utilized in the synthesis of aminopyrazolone derivatives and potentially as a building block for benzoic acid-class drugs (e.g., fibrates or meglitinide analogs) [1, 2].[\[1\]](#)[\[2\]](#)

Precise quantification of this intermediate is essential for establishing mass balance in synthetic pathways and ensuring the absence of genotoxic impurities in final drug substances.[\[1\]](#)[\[2\]](#) This guide provides two distinct, self-validating protocols: RP-HPLC-UV for routine quantitative release testing and GC-MS for orthogonal identification and trace impurity analysis.[\[1\]](#)[\[2\]](#)

Physicochemical Profile

Understanding the molecule is the first step in method design.[\[1\]](#)[\[2\]](#)

Property	Value	Analytical Implication
Molecular Formula	C ₁₁ H ₁₃ ClO ₃	MW: 228.67 g/mol
LogP (Predicted)	~3.1	Highly lipophilic; requires high organic strength in RP-HPLC. [1][2]
Solubility	Soluble in ACN, MeOH, EtOAc; Insoluble in Water	Diluent must be organic-rich to prevent precipitation.[1][2]
Chromophore	Benzoic acid ester moiety	UV Active; Maxima likely near 230 nm and 270-280 nm.[1][2]
Stability	Ester linkage	Susceptible to hydrolysis at high pH (>8.0).[1][2] Maintain acidic/neutral mobile phase.[1][2]

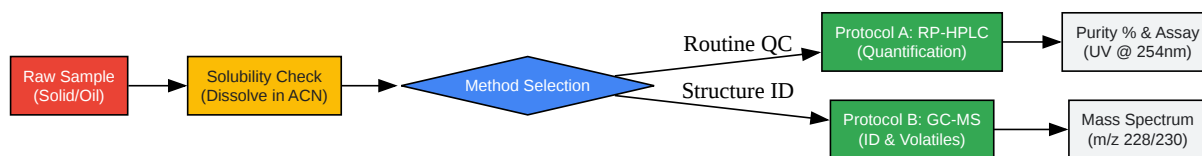
Analytical Strategy & Workflow

The analytical control strategy relies on leveraging the compound's lipophilicity and UV absorption.[1][2]

Method Selection Logic

- Primary Quantification (HPLC-UV): Preferred due to high precision (<1.0% RSD) and ability to separate non-volatile degradation products (e.g., the hydrolyzed acid form).[1][2]
- Secondary Identification (GC-MS): Utilized to confirm the chlorine isotopic pattern (ratio of 3:[1][2]1) and detect volatile solvent residues.[1][2]

Decision Workflow (DOT Visualization)



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Figure 1: Analytical decision matrix for **Ethyl 5-chloro-2-ethoxybenzoate** characterization.

Protocol A: High-Performance Liquid Chromatography (RP-HPLC)

Objective: Robust quantification of assay potency and related substances.

Instrumental Conditions[1][2][3]

- System: Agilent 1260 Infinity II / Waters Alliance (or equivalent) with DAD.
- Column: Agilent ZORBAX Eclipse Plus C18 (150 mm x 4.6 mm, 3.5 μ m).[1][2]
 - Rationale: The C18 stationary phase provides strong retention for the lipophilic ethyl ester (LogP 3.1), ensuring separation from the more polar hydrolyzed acid degradant.[1][2]
- Column Temp: 30°C (Controlled to minimize retention time drift).
- Flow Rate: 1.0 mL/min.[1][2][3]
- Injection Volume: 10 μ L.
- Detection: UV at 254 nm (primary) and 280 nm (secondary).[1][2]
 - Note: The benzoic ester typically shows strong absorption at 254 nm.[1][2]

Mobile Phase & Gradient[1][2]

- Solvent A: 0.1% Formic Acid in Water (Milli-Q grade).[1][2]

- Chemistry: Acidic pH (~2.[1][2][3]7) suppresses ionization of any free acid impurities, sharpening their peaks, and prevents on-column hydrolysis of the ester.[1][2]
- Solvent B: Acetonitrile (HPLC Grade).[1][2]

Gradient Table:

Time (min)	% Solvent A	% Solvent B	Event
0.0	60	40	Equilibration
2.0	60	40	Isocratic Hold
12.0	10	90	Linear Ramp (Elution of Main Peak)
15.0	10	90	Wash
15.1	60	40	Return to Initial

| 20.0 | 60 | 40 | Re-equilibration [[1][2]

Standard & Sample Preparation[1][2]

- Diluent: Acetonitrile:Water (80:20 v/v).[1][2]
- Stock Standard (1.0 mg/mL): Accurately weigh 50 mg of Reference Standard into a 50 mL volumetric flask. Dissolve in 100% ACN first (sonicate 5 min), then dilute to volume with water.
- Working Standard (0.1 mg/mL): Dilute 5.0 mL of Stock to 50 mL with Diluent.
- Sample Solution: Prepare duplicate samples at a target concentration of 0.1 mg/mL.

System Suitability Criteria (SST)

Before releasing results, the system must pass:

- Theoretical Plates (N): > 5,000.[1][2]

- Tailing Factor (T): 0.8 – 1.5.[1][2]
- Precision (RSD): < 1.0% for 5 replicate injections of the Working Standard.
- Resolution (Rs): > 2.0 between the Main Peak and any adjacent impurity (e.g., 5-chloro-2-ethoxybenzoic acid).[1][2]

Protocol B: Gas Chromatography - Mass Spectrometry (GC-MS)[1][2]

Objective: Structural confirmation and detection of volatile organic impurities.

Instrumental Conditions[1][2][3]

- System: GC (e.g., Agilent 7890B) coupled with Single Quadrupole MS (5977B).[1][2]
- Column: HP-5ms Ultra Inert (30 m x 0.25 mm, 0.25 µm film).[1][2]
 - Rationale: A non-polar (5%-phenyl)-methylpolysiloxane phase is ideal for separating halogenated aromatic esters.[1][2]
- Carrier Gas: Helium @ 1.0 mL/min (Constant Flow).
- Inlet: Split Mode (20:1), 250°C.
- Injection Volume: 1.0 µL.

Temperature Program

Rate (°C/min)	Temperature (°C)	Hold Time (min)
-	60	1.0
20	280	3.0
Total Run Time: ~15 minutes		

MS Detection Parameters[1][2]

- Source Temp: 230°C.

- Quad Temp: 150°C.
- Scan Range: 35 – 500 m/z.[\[1\]](#)[\[2\]](#)
- Solvent Delay: 3.0 min (to protect filament).

Data Interpretation[\[1\]](#)[\[2\]](#)[\[4\]](#)

- Retention Time: Expect elution between 8.0 – 10.0 minutes.[\[1\]](#)[\[2\]](#)
- Mass Spectrum:
 - Molecular Ion: Look for clusters at m/z 228 (M) and 230 (M+2).[\[1\]](#)[\[2\]](#)
 - Isotope Ratio: The intensity of 230 should be roughly 33% of 228, confirming the presence of one Chlorine atom.[\[1\]](#)[\[2\]](#)
 - Fragment Ions:
 - m/z 183/185 (Loss of ethoxy group [-OEt]).[\[1\]](#)[\[2\]](#)
 - m/z 155/157 (Loss of ester group [-COOEt]).[\[1\]](#)[\[2\]](#)

Method Validation Guidelines (ICH Q2)

To ensure scientific integrity, the HPLC method must be validated.[\[1\]](#)[\[2\]](#)

Specificity (Forced Degradation)

Stress the sample to prove the method can separate degradation products.[\[1\]](#)[\[2\]](#)

- Acid Hydrolysis: 0.1N HCl, 60°C, 2 hours.
- Base Hydrolysis: 0.1N NaOH, Room Temp, 1 hour (Expect rapid conversion to 5-chloro-2-ethoxybenzoic acid).
- Oxidation: 3% H₂O₂, Room Temp.[\[1\]](#)[\[2\]](#)

Success Criterion: Peak purity (via DAD) > 990 for the main peak; Resolution > 1.5 from all degradants.[1][2]

Linearity

Prepare 5 concentration levels ranging from 50% to 150% of the target concentration (0.05 – 0.15 mg/mL).

- Acceptance: $R^2 \geq 0.999$. [1][2]

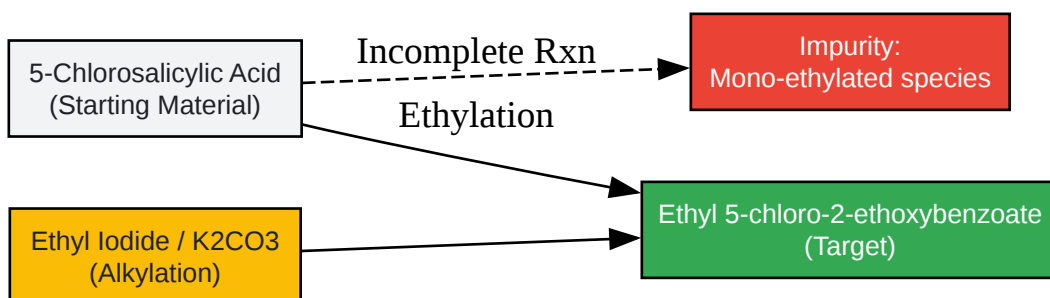
Accuracy (Recovery)

Spike known amounts of the standard into a placebo matrix (if available) or solvent at 80%, 100%, and 120%.

- Acceptance: Mean recovery 98.0% – 102.0%. [1][2]

Synthesis Pathway Context

Understanding the upstream synthesis aids in identifying potential impurities (e.g., unreacted 5-chlorosalicylic acid).[1][2]



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Figure 2: Synthesis context showing potential impurity origins [1].

References

- Patent US20170107207A1.Aminopyrazolone derivative.[1][2] Google Patents.[1][2] Available at: (Accessed Oct 26, 2023).[1][2]

- PubChem Compound Summary. 5-Chloro-2-ethoxybenzoic acid ethyl ester (CID 221644).^[1]^[2] National Center for Biotechnology Information.^[1]^[2] Available at: [\[Link\]](#) (Accessed Oct 26, 2023).^[1]^[2]
- Snyder, L. R., Kirkland, J. J., & Glajch, J. L. (2012).^[1]^[2] Practical HPLC Method Development. 2nd Edition. Wiley-Interscience.^[1]^[2] (General Reference for Gradient Design).
- ICH Harmonised Tripartite Guideline. Validation of Analytical Procedures: Text and Methodology Q2(R1). International Conference on Harmonisation.^[1]^[2] Available at: [\[Link\]](#).^[1]^[2]

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Sources

- [1. fluorochem.co.uk](http://fluorochem.co.uk) [fluorochem.co.uk]
- [2. WO2015125786A1 - Aminopyrazolone derivative - Google Patents](#) [patents.google.com]
- [3. pdf.benchchem.com](http://pdf.benchchem.com) [pdf.benchchem.com]
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